Introduction: Understanding Ethyl 2,4-Dichlorobenzoate

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Compound of Interest

Compound Name:	*Ethyl 2,4-dichlorobenzoate*
CAS No.:	*56882-52-1*
Cat. No.:	*B1580600*

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Ethyl 2,4-dichlorobenzoate (CAS No. 56882-52-1) is a chlorinated aromatic ester, appearing as a liquid at room temperature. As a specialized organic chemical, it serves primarily as a building block and intermediate in the synthesis of more complex molecules, including agrochemicals and potentially in the development of pharmaceutical compounds.[1] Its molecular structure, featuring a dichlorinated benzene ring, imparts specific reactivity and also necessitates a thorough understanding of its safety profile for proper handling in a research and development setting.

This guide provides a comprehensive overview of the known hazards, risk mitigation strategies, and emergency procedures associated with **Ethyl 2,4-dichlorobenzoate** to ensure its safe use by scientific professionals.

Hazard Identification and GHS Classification

The primary hazards associated with **Ethyl 2,4-dichlorobenzoate** have been classified according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The compound is categorized as hazardous, warranting specific precautions.

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Parameter	Classification
GHS Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Physicochemical Properties

A clear understanding of the substance's physical and chemical properties is fundamental to its safe handling and use in experimental design.

Property	Value	Source
CAS Number	56882-52-1	[2]
Molecular Formula	$C_9H_8Cl_2O_2$	[2]
Molecular Weight	219.07 g/mol	[2][3]
Physical Form	Liquid	
Storage Temperature	Room Temperature (Sealed in dry conditions)	

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Toxicological Profile and Health Effects

While specific quantitative toxicological studies (e.g., LD50) for **Ethyl 2,4-dichlorobenzoate** are not readily available in public literature, the GHS hazard statements provide a clear framework for assessing its health effects. The toxicity profile is largely defined by its irritant properties and moderate acute oral toxicity.

- Acute Oral Toxicity (H302 - Harmful if swallowed): Ingestion of this substance can lead to harmful health effects. While the parent compound, 2,4-Dichlorophenoxyacetic acid (2,4-D), has been shown in high-dose animal studies and human poisoning cases to cause damage to the liver and kidneys, it is crucial to handle its ester derivative with care to prevent accidental ingestion.[4]

- Skin Irritation (H315 - Causes skin irritation): Direct contact with the skin is likely to cause local redness, itching, and inflammation. Prolonged or repeated exposure should be avoided to prevent the development of more severe dermatitis.

- Eye Irritation (H319 - Causes serious eye irritation): This is a significant risk. Contact with the eyes can cause substantial irritation, pain, redness, and watering. Without prompt first aid, it could lead to more serious eye damage.

- Respiratory Irritation (H335 - May cause respiratory irritation): Inhalation of vapors or aerosols may irritate the mucous membranes and the respiratory tract, leading to coughing, shortness of breath, and inflammation of the nose, throat, and lungs.

Risk Management and Safe Handling Protocols

A systematic approach to risk management is essential when working with hazardous chemicals. The following workflow illustrates the logical steps from hazard identification to the implementation and review of control measures.

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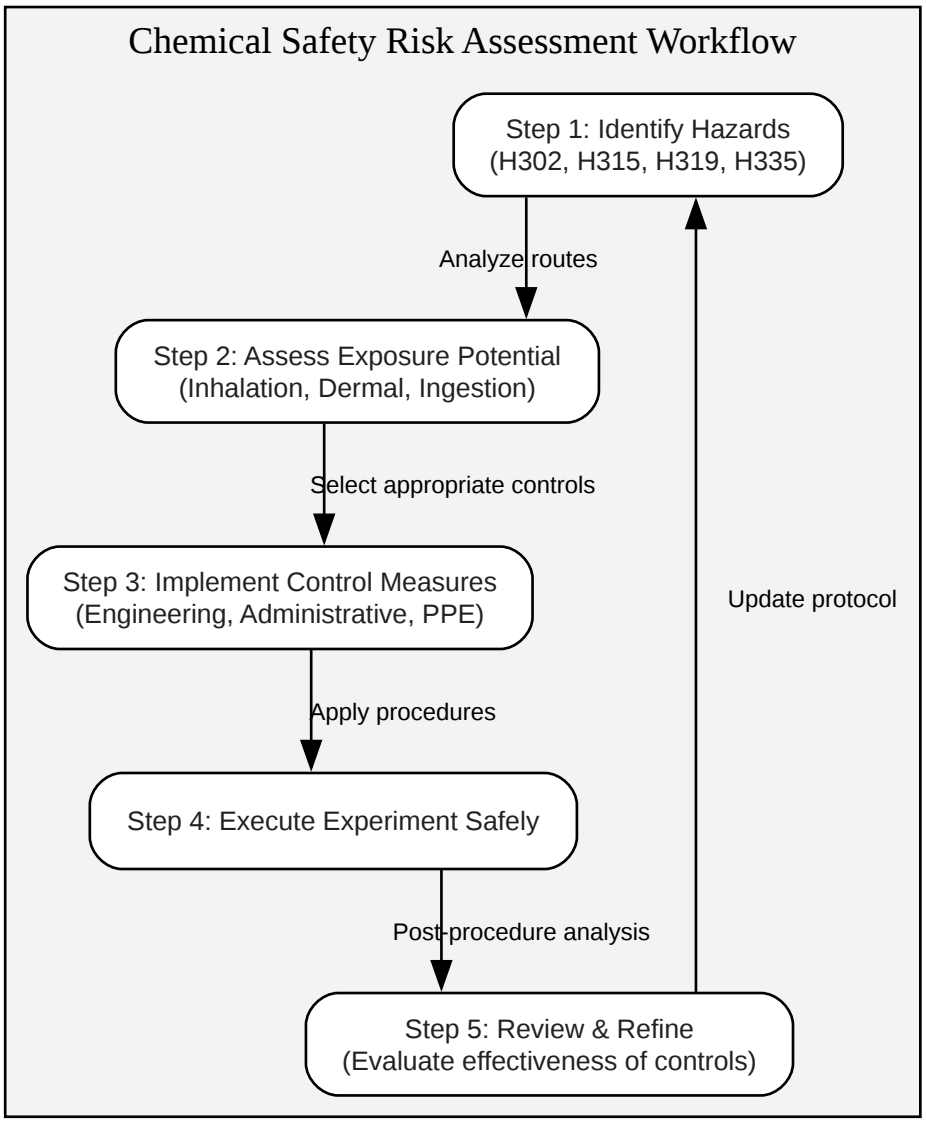

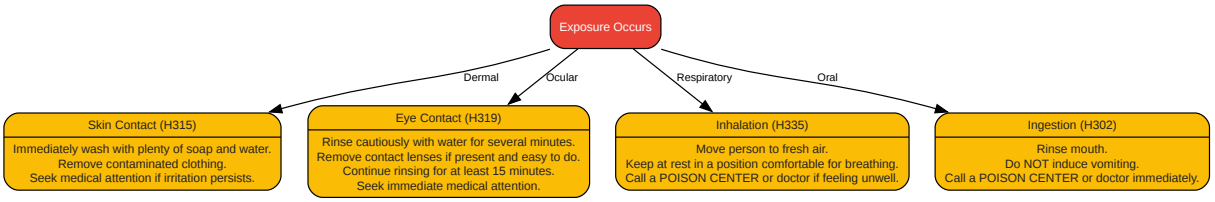

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Caption: First aid response flowchart for exposure types.

- If on Skin: Immediately wash the affected area with plenty of soap and water. Remove any contaminated clothing. If skin irritation develops or persists, seek medical attention.
- If in Eyes: Rinse cautiously and thoroughly with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if it is safe and easy to do so. Continue rinsing. Seek immediate medical attention from an ophthalmologist.
- If Inhaled: Move the individual to fresh air and keep them in a position that is comfortable for breathing. If respiratory symptoms occur or the person feels unwell, call a poison control center or seek medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse the mouth with water. Immediately call a poison control center or a physician for guidance.

Storage and Disposal

Proper storage and disposal are critical for laboratory safety and environmental protection.

- Storage: Store in a tightly sealed container in a dry, well-ventilated area at room temperature. Keep away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of unused material and contaminated waste in accordance with all applicable federal, state, and local regulations. Do not pour down the drain. All waste must be handled as hazardous chemical waste.

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